

A Comprehensive Technical Guide to the Solubility of 1-Undecanol in Organic Solvents

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Compound of Interest

Compound Name: 1-Undecanol

Cat. No.: B7770649

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Introduction

1-Undecanol, a straight-chain fatty alcohol with the chemical formula $\text{CH}_3(\text{CH}_2)_{10}\text{OH}$, is a versatile compound utilized in various industrial and research applications, including as a fragrance ingredient, a chemical intermediate, and a component in the formulation of surfactants and plasticizers. A thorough understanding of its solubility in different organic solvents is crucial for its effective use in chemical synthesis, formulation development, and purification processes. This technical guide provides a detailed overview of the solubility of **1-undecanol** in a range of organic solvents, supported by quantitative data, experimental protocols, and a visual representation of a typical solubility determination workflow.

Quantitative Solubility Data

The solubility of **1-undecanol** is significantly influenced by the polarity of the solvent, in line with the "like dissolves like" principle. Its long aliphatic chain imparts a nonpolar character, while the hydroxyl group provides a site for hydrogen bonding and polar interactions.

Solubility in Alcohols and Polar Solvents

1-Undecanol is generally miscible with other alcohols and many polar organic solvents due to the favorable interactions between their respective hydroxyl groups.

Solvent	Temperature (°C)	Solubility	Reference
60% Ethanol (in water)	Not Specified	1 mL in 4 mL	[1][2]

Note: The available quantitative data for the solubility of **1-undecanol** in a wide range of organic solvents is limited in publicly accessible literature. The table will be updated as more specific data becomes available.

Qualitative Solubility Overview

While extensive quantitative data is not readily available, qualitative assessments consistently indicate the high solubility of **1-undecanol** in several common organic solvents.

Solvent	Qualitative Solubility
Ethanol	Soluble
Diethyl Ether	Very Soluble
Chloroform	Soluble
Ethyl Acetate	Soluble
Acetone	Soluble
Toluene	Soluble
Hexane	Soluble
Most fixed oils	Soluble[1]

Solubility in Water

1-Undecanol is practically insoluble in water due to its long, hydrophobic alkyl chain.

Temperature (°C)	Solubility (mg/L)	Reference
25	43.04 (estimated)	[3]

Solubility in Supercritical Fluids

The solubility of **1-undecanol** has also been investigated in supercritical carbon dioxide, a "green" solvent with tunable properties.

Temperature (K)	Pressure (bar)	Mole Fraction of 1-Undecanol	Reference
323.15	80 - 250	Data available in cited literature	[4]

Experimental Protocols for Solubility Determination

Several methods can be employed to quantitatively determine the solubility of a liquid like **1-undecanol** in an organic solvent. The choice of method often depends on the required precision, the concentration range of interest, and the available analytical instrumentation.

Gravimetric Method

The gravimetric method is a fundamental and accurate technique for determining solubility. It involves preparing a saturated solution, separating the solute from a known mass of the solvent, and determining the mass of the solute.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess of **1-undecanol** to a known volume of the desired organic solvent in a sealed, temperature-controlled vessel (e.g., a jacketed glass reactor or a flask in a thermostatic bath).
 - Agitate the mixture (e.g., using a magnetic stirrer) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of a separate **1-undecanol** phase confirms saturation.
- Phase Separation:
 - Cease agitation and allow the two liquid phases to separate completely.

- Carefully extract a known volume of the saturated solvent phase using a pipette, ensuring no droplets of the undissolved **1-undecanol** phase are transferred.
- Solvent Evaporation and Mass Determination:
 - Transfer the aliquot of the saturated solution to a pre-weighed, clean, and dry container.
 - Evaporate the solvent under controlled conditions (e.g., in a rotary evaporator or a fume hood with a gentle stream of inert gas) until a constant weight of the **1-undecanol** residue is achieved.
 - The final weight of the container with the residue minus the initial weight of the empty container gives the mass of **1-undecanol** that was dissolved in the known volume of the solvent.
- Calculation:
 - The solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent (g/100mL) or mole fraction.

Spectroscopic Method (UV-Vis)

This method is suitable if the solute has a chromophore that absorbs UV-Vis radiation at a wavelength where the solvent is transparent. Since **1-undecanol** itself does not have a strong chromophore, this method would require derivatization or the use of a tracer. However, the general principle is outlined below for its relevance in solubility studies.

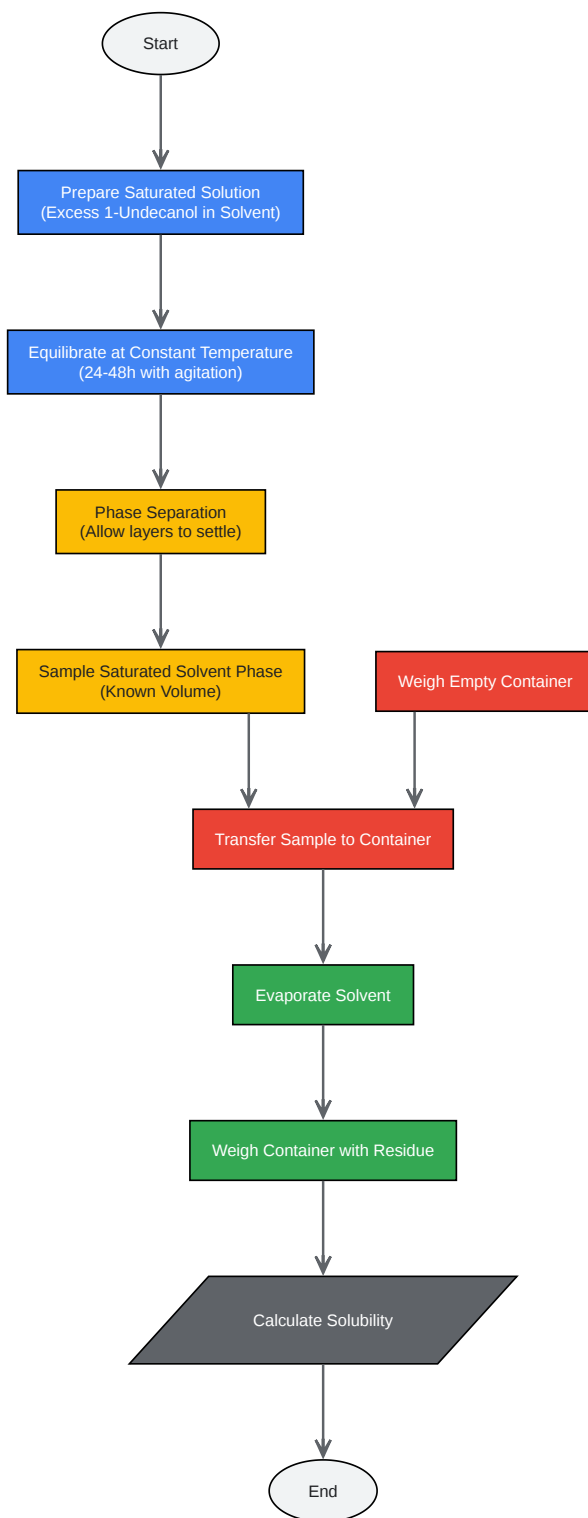
Methodology:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **1-undecanol** in the solvent of interest at known concentrations.
 - Measure the absorbance of each standard solution at a specific wavelength using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration.

- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **1-undecanol** in the solvent as described in the gravimetric method.
 - After reaching equilibrium, carefully withdraw an aliquot of the clear, saturated solvent phase.
 - Dilute the aliquot with a known volume of the solvent to bring the concentration within the range of the calibration curve.
 - Measure the absorbance of the diluted solution.
- Calculation:
 - Use the calibration curve to determine the concentration of **1-undecanol** in the diluted sample.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for determining the solubility of **1-undecanol** in an organic solvent using the gravimetric method.



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